

An In-Depth Technical Guide to the Physicochemical Properties of (-)-Fustin

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Compound of Interest

Compound Name: (-)-Fustin
CAS No.: 17654-28-3
Cat. No.: B12770380

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Fustin, a dihydroflavonol found in various plant species, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the core physicochemical properties of **(-)-Fustin**, offering valuable data for researchers, scientists, and drug development professionals. The document details the compound's structural and chemical identifiers, presents key physical properties in a structured format, and outlines general experimental protocols for their determination. Furthermore, it explores the known signaling pathways influenced by Fustin, providing visual representations to facilitate a deeper understanding of its mechanisms of action at a molecular level.

Chemical and Structural Identity

(-)-Fustin, also known as (-)-Dihydrofisetin, is a flavonoid belonging to the flavanone subclass. Its chemical structure and identity are fundamental to understanding its biological activity and physicochemical behavior.

Identifier	Value
IUPAC Name	(2S,3S)-2-(3,4-dihydroxyphenyl)-3,7-dihydroxy-2,3-dihydrochromen-4-one
Molecular Formula	C ₁₅ H ₁₂ O ₆
Molecular Weight	288.25 g/mol
CAS Number	17654-28-3
ChEBI ID	CHEBI:228235
PubChem CID	12310641
SMILES	<chem>C1=CC(=C(C=C1[C@H]2--INVALID-LINK--O)O)O</chem>

Physicochemical Data

The physicochemical properties of **(-)-Fustin** are crucial for its handling, formulation, and pharmacokinetic profiling. The following table summarizes the key quantitative data available for **(-)-Fustin** and its racemic form, **(±)-Fustin**.

Property	Value	Form
Melting Point	216-218 °C[1]	(-)-Form
	226-228 °C[1][2][3]	(±)-Form
logP (calculated)	1.3[4][5]	N/A
Topological Polar Surface Area	107 Å²[4][5]	N/A
Hydrogen Bond Donors	4	N/A
Hydrogen Bond Acceptors	6	N/A
Rotatable Bond Count	1	N/A
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate[6][7]	(±)-Form

Experimental Protocols

The accurate determination of physicochemical properties relies on standardized experimental procedures. The following sections outline general protocols applicable to the analysis of flavonoids like **(-)-Fustin**.

Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity. The capillary method is a widely used and straightforward technique.

Principle: A small, finely powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point, often expressed as a range from the onset of melting to complete liquefaction.^{[8][9]}

General Protocol:

- **Sample Preparation:** Ensure the **(-)-Fustin** sample is completely dry and finely powdered.
- **Capillary Loading:** Introduce the powdered sample into a capillary tube, ensuring a packing height of 2-3 mm.
- **Heating:** Place the capillary tube in a melting point apparatus. Heat rapidly to a temperature approximately 15-20°C below the expected melting point.
- **Observation:** Decrease the heating rate to 1-2°C per minute.
- **Data Recording:** Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Solubility Determination

Understanding the solubility of **(-)-Fustin** in various solvents is critical for its extraction, purification, and formulation.

Principle: A standardized amount of the solute is added to a known volume of a solvent. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is

then determined.

General Protocol:

- **Sample Preparation:** Weigh a precise amount of **(-)-Fustin**.
- **Dissolution:** Add the sample to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed container.
- **Equilibration:** Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Separation:** Separate the undissolved solid from the solution by centrifugation or filtration.
- **Quantification:** Determine the concentration of **(-)-Fustin** in the supernatant/filtrate using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.

Spectroscopic Analysis

Spectroscopic techniques provide valuable information about the chemical structure and purity of **(-)-Fustin**.

UV-Vis spectroscopy is used to identify chromophores within a molecule and can be used for quantitative analysis. Flavonoids typically exhibit two main absorption bands in the UV-Vis spectrum.

General Protocol:

- **Sample Preparation:** Prepare a dilute solution of **(-)-Fustin** in a suitable UV-transparent solvent (e.g., ethanol or methanol).
- **Blank Measurement:** Record the spectrum of the pure solvent to use as a baseline.
- **Sample Measurement:** Record the UV-Vis spectrum of the **(-)-Fustin** solution over a relevant wavelength range (typically 200-500 nm).
- **Data Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}). The absorbance values can be used for quantitative analysis using the Beer-Lambert law.

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ^1H and ^{13}C NMR are standard techniques for structural elucidation.

General Protocol:

- **Sample Preparation:** Dissolve an appropriate amount of **(-)-Fustin** (typically 5-25 mg for ^1H NMR, 50-100 mg for ^{13}C NMR) in a deuterated solvent (e.g., DMSO- d_6 , CDCl_3).[\[10\]](#)
- **Data Acquisition:** Acquire the ^1H and ^{13}C NMR spectra using a high-field NMR spectrometer.
- **Data Processing:** Process the raw data (Fourier transformation, phasing, and baseline correction).
- **Spectral Interpretation:** Analyze the chemical shifts, integration (for ^1H NMR), and coupling patterns to elucidate the structure of **(-)-Fustin**.

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

General Protocol:

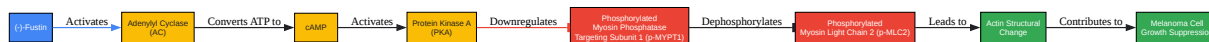
- **Sample Preparation:** Prepare the **(-)-Fustin** sample, typically as a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory. For the KBr pellet method, a small amount of the sample is ground with dry KBr and pressed into a thin, transparent disk. For ATR, the sample is placed directly on the crystal.
- **Background Spectrum:** Record a background spectrum of the empty sample holder or ATR crystal.
- **Sample Spectrum:** Record the FT-IR spectrum of the sample.
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the **(-)-Fustin** molecule (e.g., O-H, C=O, C-O, aromatic C=C).

Signaling Pathways

(-)-Fustin has been shown to modulate several key signaling pathways, highlighting its potential for therapeutic intervention in various diseases.

cAMP/PKA Pathway in Melanoma

Fustin has been demonstrated to suppress the growth of melanoma cells through a cAMP/PKA-dependent mechanism. This pathway involves the regulation of cytoskeletal structure and cell contractility.

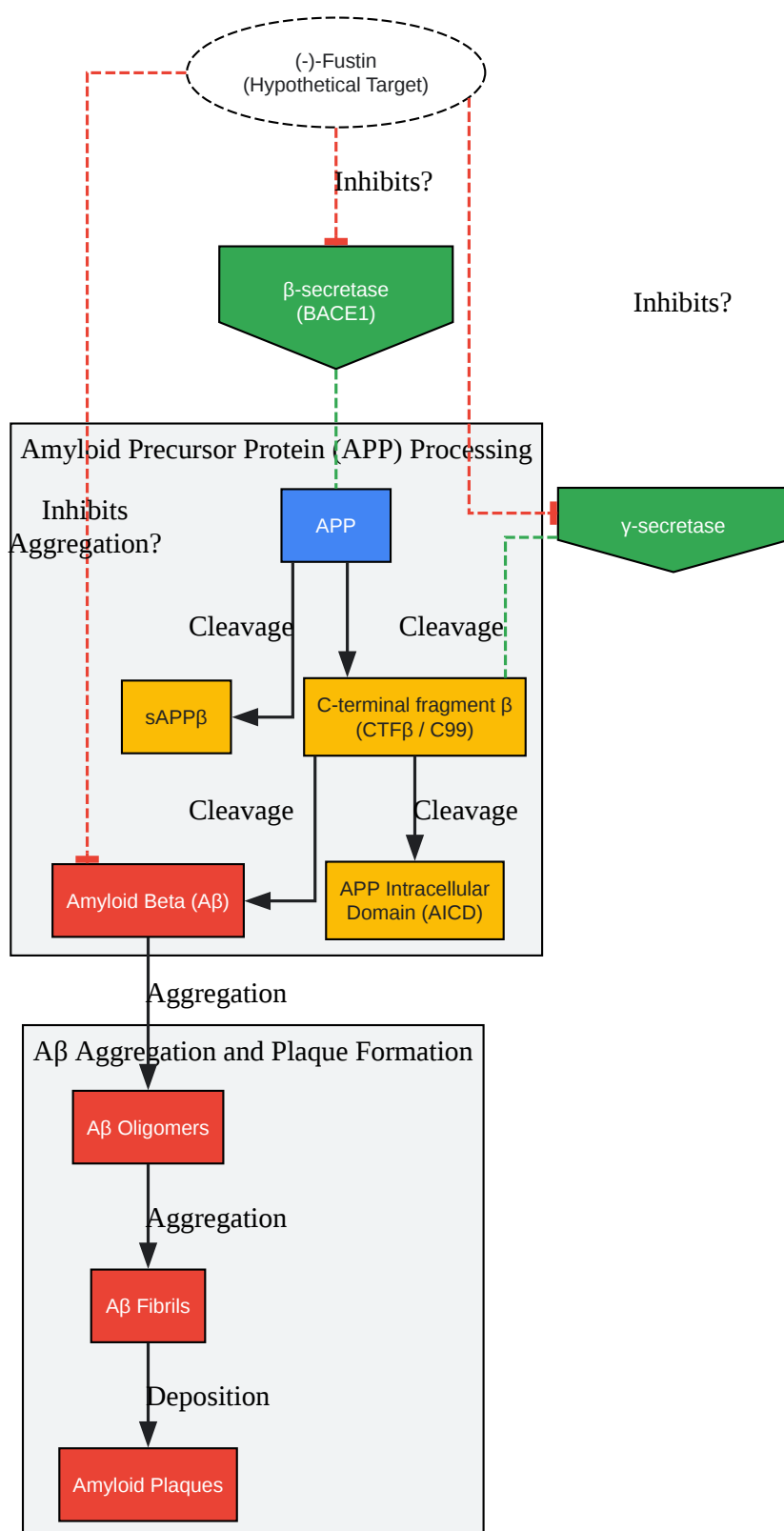


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Caption: Fustin-mediated cAMP/PKA signaling in melanoma.

Hypothetical Interaction with the Amyloid Beta (A β) Cascade

While the direct molecular target of **(-)-Fustin** in the amyloid beta cascade has not been fully elucidated, its known neuroprotective effects suggest a potential modulatory role. The following diagram illustrates the general amyloidogenic pathway, a likely target for inhibitors like **(-)-Fustin**.

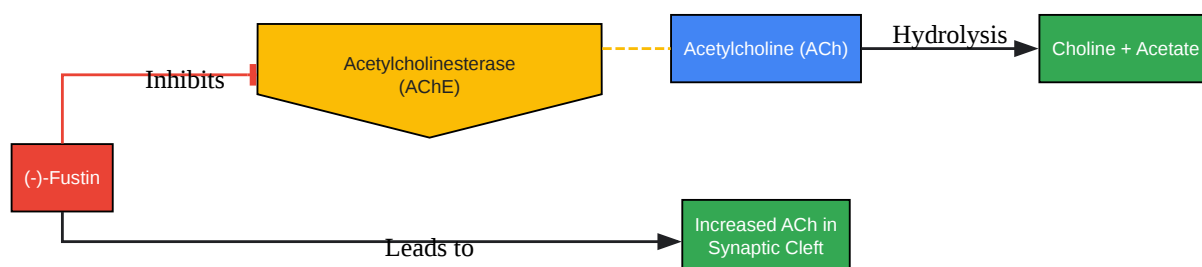


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Caption: Hypothetical targets of **(-)-Fustin** in the Aβ cascade.

Potential Modulation of Cholinergic Signaling

Given the role of acetylcholinesterase (AChE) in neurodegenerative diseases and the known inhibitory effects of some flavonoids on this enzyme, **(-)-Fustin** may exert its neuroprotective effects through the cholinergic system. The following diagram illustrates the basic mechanism of AChE and its potential inhibition.



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Caption: Potential inhibition of AChE by **(-)-Fustin**.

Conclusion

This technical guide consolidates the currently available physicochemical data for **(-)-Fustin** and provides a framework for its further experimental investigation. The presented signaling pathways offer insights into its potential mechanisms of action, highlighting areas for future research. A more detailed elucidation of its spectral properties and its precise molecular interactions within biological systems will be crucial for the continued development of **(-)-Fustin** as a potential therapeutic agent.

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